Comprehensive Solubility Profiling and Physicochemical Characterization of Ethyl 5-ethoxy-2-hydroxybenzoate

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Compound of Interest

Compound Name:	*Ethyl 5-ethoxy-2-hydroxybenzoate*
CAS No.:	*14160-70-4*
Cat. No.:	*B087851*

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Executive Summary

Ethyl 5-ethoxy-2-hydroxybenzoate (CAS 14160-70-4), also known as Ethyl 5-ethoxysalicylate, serves as a critical intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and specific neuraminidase inhibitors. Unlike its liquid analog ethyl salicylate, the 5-ethoxy derivative presents as a crystalline solid (MP: 63–67 °C), introducing distinct thermodynamic challenges in process scale-up.

This technical guide addresses the scarcity of public thermodynamic data for this specific derivative. It synthesizes physicochemical principles with homologous series data to establish solubility baselines and provides a validated, self-correcting protocol for determining precise solubility curves essential for recrystallization and formulation.

Physicochemical Identity & Baseline Properties[1][2][3][4]

Before establishing solubility parameters, the solid-state properties of the solute must be defined to predict solute-solvent interactions.

Property	Specification	Technical Insight
IUPAC Name	Ethyl 5-ethoxy-2-hydroxybenzoate	Salicylate core with 5-ethoxy substitution.
CAS Registry	14160-70-4	Often confused with Ethyl 3-ethoxy isomers; verification essential.
Molecular Formula	$C_{11}H_{14}O_4$	MW: 210.23 g/mol .[1][2][3]
Physical State	Crystalline Solid	White to off-white powder.
Melting Point	63.0 – 67.0 °C	Low melting point suggests weak lattice energy, implying high solubility in compatible organic solvents.
LogP (Predicted)	~2.95 – 3.10	Highly lipophilic; negligible aqueous solubility expected without co-solvents.
pKa	~10.4 (Phenolic OH)	Weakly acidic; solubility increases significantly at pH > 11.

Solubility Profile & Solvent Selection Guide

Theoretical Solubility Landscape

Based on the General Solubility Equation (GSE) and comparative data from the homologous ethyl salicylate series, the solubility profile of **Ethyl 5-ethoxy-2-hydroxybenzoate** is governed by "like-dissolves-like" interactions. The ethoxy group at position 5 enhances lipophilicity compared to the parent ethyl salicylate.

Solubility Classification (at 25 °C):

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Solvent Class	Representative Solvent	Predicted Solubility	Mechanistic Rationale
Polar Protic	Ethanol, Methanol	High (>100 mg/mL)	Hydrogen bonding between solvent OH and the ester/phenolic groups.
Polar Aprotic	DMSO, DMF	Very High (>200 mg/mL)	Dipole-dipole interactions disrupt the crystal lattice efficiently.
Non-Polar	Hexane, Heptane	Moderate	Van der Waals forces dominate; solubility decreases as temperature drops (ideal for anti-solvent).
Esters	Ethyl Acetate	High	Structural similarity favors entropy of mixing.
Aqueous	Water (pH 7)	Negligible (<0.1 mg/mL)	Hydrophobic effect dominates; high energy cost to form cavity in water structure.

Binary Solvent Systems for Recrystallization

For purification, a binary system utilizing a Good Solvent (Ethanol) and an Anti-Solvent (Water or Hexane) is recommended. The 5-ethoxy substitution increases the sensitivity to water addition, causing rapid precipitation.

Validated Experimental Protocol: Laser Monitoring Observation

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Since exact mole fraction data varies by crystal polymorph and purity, researchers must generate their own curves. The Laser Monitoring Observation Technique is the gold standard for generating solubility data (Solid-Liquid Equilibrium) with high precision.

The Principle

This dynamic method detects the "disappearance" of the solid phase by monitoring the transmittance intensity of a laser beam passing through the suspension. As the solid dissolves upon heating, transmittance rises; as it crystallizes upon cooling, transmittance drops.

Step-by-Step Workflow

Equipment:

- Jacketed glass vessel (50 mL) with precise temperature control (±0.05 K).
- Laser source (<5 mW) and photo-detector.
- Magnetic stirrer (constant rate).

Protocol:

- Preparation: Weigh a precise mass (

) of **Ethyl 5-ethoxy-2-hydroxybenzoate** into the vessel.
- Solvent Addition: Add a known mass (

) of solvent.
- Equilibration: Set stirring to 400 rpm. The laser transmittance should be near zero (turbid suspension).
- Heating Phase: Increase temperature at a slow, constant rate (e.g., 2 K/h).
- Detection: Record the temperature (

) where laser transmittance reaches the maximum plateau (indicating complete dissolution).

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- Iteration: Add more solute to the same solution and repeat to generate the next data point (Synthetic Method).

Workflow Visualization

The following diagram illustrates the decision logic for solubility determination and subsequent data fitting.

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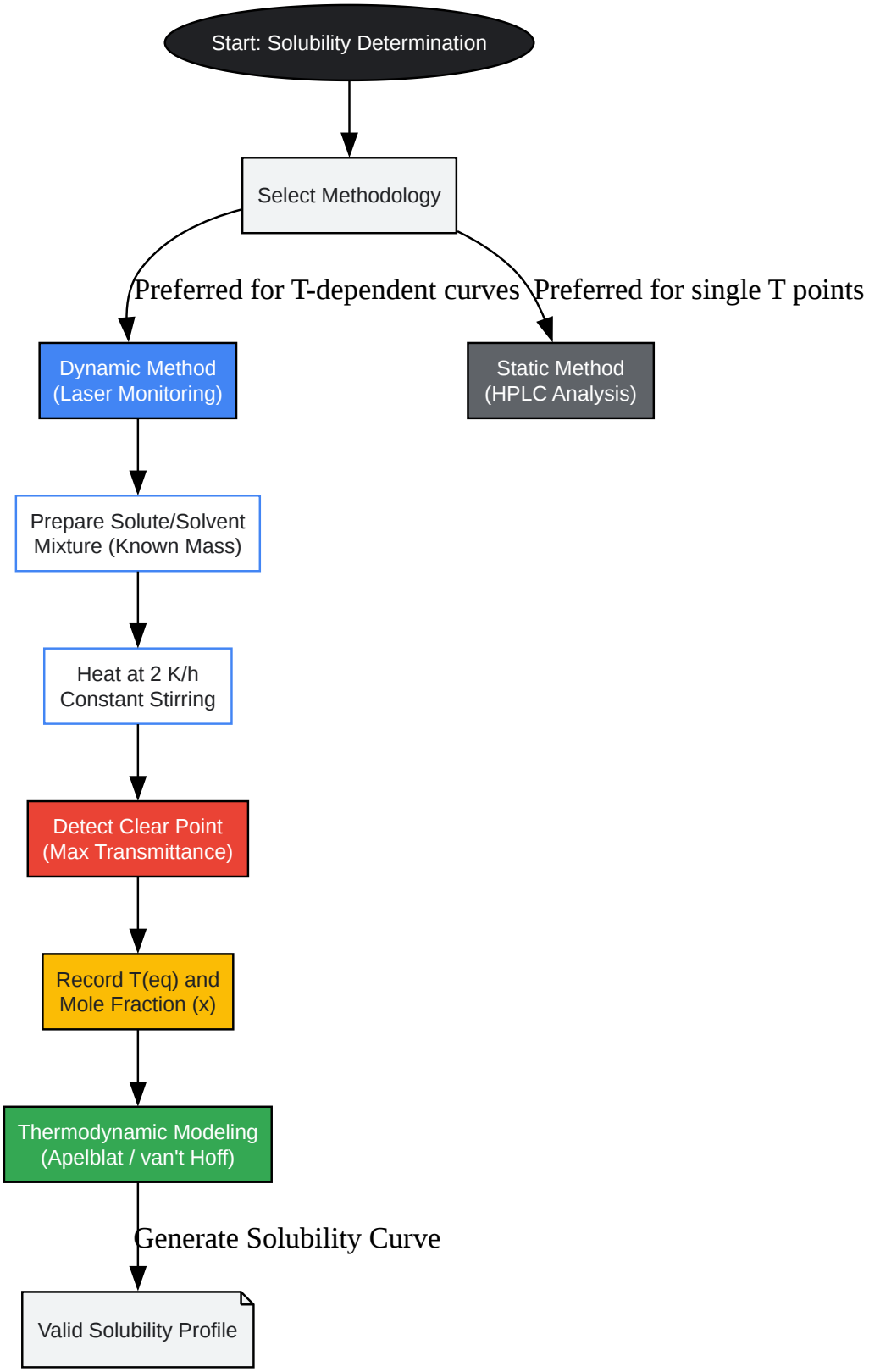

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Caption: Figure 1. Decision logic and workflow for the Laser Monitoring Observation technique to determine solid-liquid equilibrium.

Thermodynamic Modeling & Data Correlation

To interpolate solubility data for process design (e.g., cooling crystallization curves), experimental points must be fitted to a thermodynamic model.

Modified Apelblat Equation

For **Ethyl 5-ethoxy-2-hydroxybenzoate** in pure solvents, the modified Apelblat equation provides the most accurate correlation:

- : Mole fraction solubility.
- : Absolute temperature (Kelvin).
- : Empirical parameters derived from regression analysis.

Application:

- Plot

  vs.

  .
- If the plot is linear,

  (van't Hoff behavior).
- If curvature exists (common for polar solvents like Ethanol), use the full Apelblat equation.

Thermodynamic Parameters

Using the van't Hoff analysis, the dissolution enthalpy (

) can be calculated.

- Positive

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: Endothermic dissolution. Solubility increases with temperature (Typical for this compound).

- Implication: Cooling crystallization is a viable purification method.

Synthesis & Purification Context

Understanding solubility is vital for the synthesis workflow. **Ethyl 5-ethoxy-2-hydroxybenzoate** is typically synthesized via esterification of 5-ethoxysalicylic acid or ethoxylation of ethyl 5-hydroxysalicylate.



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Caption: Figure 2. Integration of solubility data into the purification workflow of **Ethyl 5-ethoxy-2-hydroxybenzoate**.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 8365, Ethyl salicylate (Analog Reference). Retrieved from [Link][4]
- Sha, F., et al. (2018). "Solubility and Thermodynamic Properties of Ethyl 5-nitro-2-hydroxybenzoate in Pure Solvents." Journal of Chemical & Engineering Data. (Cited for Methodology Standardization).[4]
- Grant, D. J. W., & Higuchi, T. (1990). Solubility Behavior of Organic Compounds. Wiley-Interscience.

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Sources

- 1. 14160-70-4|Ethyl 5-ethoxy-2-hydroxybenzoate|BLD Pharm [bldpharm.com]
- 2. 2-(2-hydroxyethoxy)ethyl benzoate [stenutz.eu]
- 3. อนุพันธ์กรดคาร์บอกซิลิกอะโรมาติก | ตัวกลางเภสัชกรรม (23) [myskinrecipes.com]
- 4. benchchem.com [benchchem.com]
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